

Lonaprisan's Steroid Receptor Cross-Reactivity: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lonaprisan (also known as ZK 230211 or BAY 86-5044) is a potent, selective, non-steroidal progesterone receptor (PR) antagonist that has been investigated for various therapeutic applications, including endometriosis and breast cancer.[1][2] As with any steroid receptor modulator, understanding its cross-reactivity with other steroid hormone receptors is crucial for a comprehensive assessment of its biological activity, potential off-target effects, and overall therapeutic index. This guide provides a comparative analysis of **Lonaprisan**'s binding affinity and functional activity across the primary steroid receptor panel, supported by experimental data and detailed methodologies.

Comparative Analysis of Receptor Binding Affinity

Lonaprisan demonstrates very high affinity for the progesterone receptor isoforms A and B (PR-A and PR-B). While its cross-reactivity with the androgen receptor (AR) and glucocorticoid receptor (GR) has been noted, specific quantitative binding affinity data for these and other steroid receptors such as the mineralocorticoid receptor (MR) and estrogen receptor (ER) are not readily available in publicly accessible literature. The available data is summarized below.



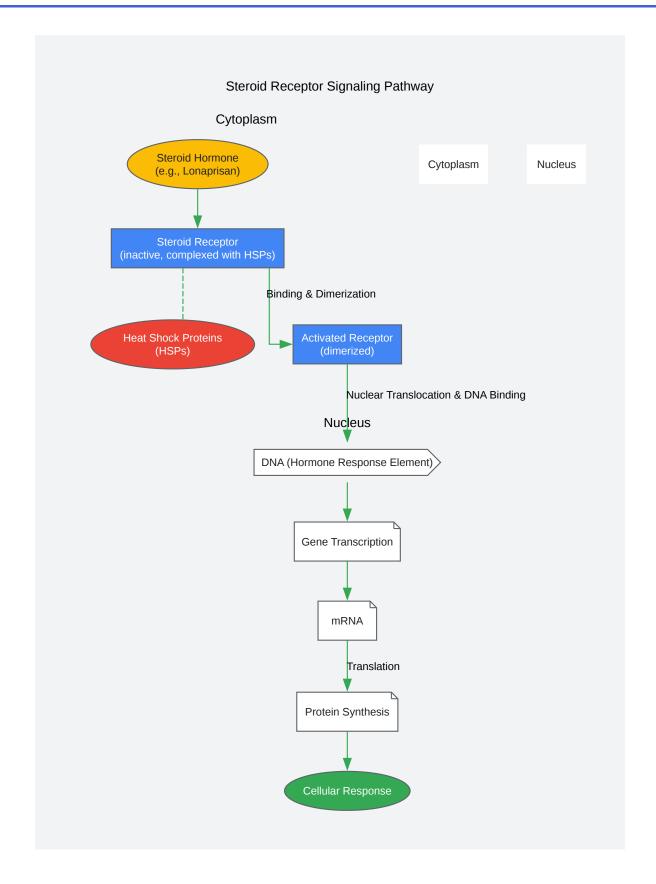
Receptor	Ligand	IC50 (nM)	Relative Binding Affinity (RBA) (%)	Reference Compound
Progesterone Receptor-A (PR- A)	Lonaprisan	0.0036	High	Progesterone
Progesterone Receptor-B (PR- B)	Lonaprisan	0.0025	High	Progesterone
Androgen Receptor (AR)	Lonaprisan	Data Not Available	Reported Antiandrogenic Effect[3]	Dihydrotestoster one
Glucocorticoid Receptor (GR)	Lonaprisan	Data Not Available	Reported Antiglucocorticoi d Effect[3]	Dexamethasone
Mineralocorticoid Receptor (MR)	Lonaprisan	Data Not Available	Not Reported	Aldosterone
Estrogen Receptor (ER)	Lonaprisan	Data Not Available	Not Reported	Estradiol

Data derived from MedChemExpress product information.[3]

Signaling Pathways and Experimental Workflows

To elucidate the cross-reactivity profile of a compound like **Lonaprisan**, a series of in vitro assays are typically employed. The following diagrams illustrate the general signaling pathway of a nuclear steroid receptor and a standard experimental workflow for assessing receptor binding and functional activity.

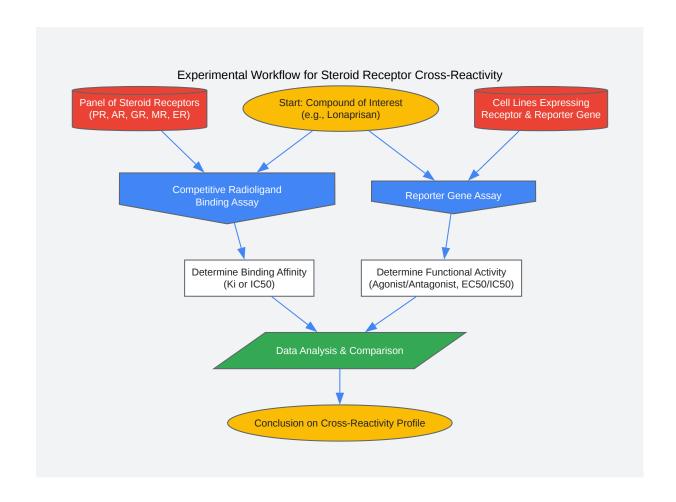




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Caption: General signaling pathway of a nuclear steroid receptor.





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